

Reproducibility of RV01 Experimental Findings: Awaiting Clinical Data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RV01

Cat. No.: B15574201

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Currently, there is no publicly available data on the reproducibility of experimental findings for the investigational drug **RV01** (also known as Betabart). As **RV01** is in the preclinical and early clinical development stages, detailed experimental protocols and datasets from these initial studies have not been released for independent review or replication.

RV01 is a promising new agent in development by Radiopharm Theranostics for the treatment of aggressive solid tumors. It is a Lutetium-177 labeled monoclonal antibody that targets the B7-H3 immune checkpoint molecule.^{[1][2]} The U.S. Food and Drug Administration (FDA) has recently granted Investigational New Drug (IND) clearance for a Phase 1 clinical trial of **RV01**, which is anticipated to commence in late 2025.^{[1][3][4][5]}

Preclinical animal studies have reportedly shown encouraging results, with indications of tumor shrinkage and prolonged survival.^[1] However, the specific quantitative data from these studies, which would be necessary for a thorough reproducibility assessment, are not yet in the public domain.

Understanding the Drug Development Process

It is standard practice in the pharmaceutical industry for detailed data and experimental methodologies to remain proprietary during the early phases of drug development. This

information is typically disclosed in peer-reviewed publications or at scientific conferences as the investigational drug progresses through the clinical trial phases.

Future Evaluation of Reproducibility

The reproducibility of the initial findings for **RV01** will be a critical aspect of its continued development. The upcoming Phase 1 clinical trial will be the first major step in evaluating the safety and efficacy of **RV01** in humans. Data from this and subsequent trials will provide the first opportunity for the broader scientific community to assess the robustness and reproducibility of the initial preclinical observations.

Researchers, clinicians, and drug development professionals should monitor for future publications and presentations from Radiopharm Theranostics and their collaborators at the MD Anderson Cancer Center for forthcoming data on **RV01**. As more information becomes available, it will be possible to conduct a comprehensive analysis of the reproducibility of the experimental findings and compare its performance with other therapeutic alternatives.

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References

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- To cite this document: BenchChem. [Reproducibility of RV01 Experimental Findings: Awaiting Clinical Data]. BenchChem, [2026]. [Online PDF]. Available at:

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